Benz-13C6-oxazole physical properties and solubility data

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Compound of Interest

Compound Name:	*Benz-13C6-oxazole*
CAS No.:	*1216500-18-3*
Cat. No.:	*B3333639*

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Technical Monograph: Benz-13C6-oxazole

Physical Properties, Solubility, and Bioanalytical Application

Chemical Identity & Isotopic Architecture

Benz-13C6-oxazole is a structural analog of benzoxazole where the six carbon atoms comprising the benzene ring are substituted with Carbon-13 (

). This modification creates a mass shift of approximately +6 Daltons relative to the unlabeled parent compound, shifting the precursor ion mass without altering the compound's chromatographic retention time or chemical reactivity.

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Feature	Unlabeled Benzoxazole	Benz-13C6-oxazole (Stable Isotope)
CAS Number	273-53-0	1216500-18-3
Formula		
Molecular Weight	119.12 g/mol	125.08 g/mol
Exact Mass (Monoisotopic)	119.0371	125.0572
Isotopic Purity	Natural Abundance	atom %
Mass Shift	Reference (M+0)	+6 Da (M+6)

Note on Isotopic Fidelity: The oxazole ring carbon (C-2 position) typically remains

in this isotopologue unless specified as "uniformly labeled" (

). This specific

configuration is synthesized to ensure the label is located on the metabolically stable benzene ring, preventing label loss during metabolic ring-opening of the oxazole moiety.

Physicochemical Profile

Understanding the physical state of **Benz-13C6-oxazole** is critical for accurate weighing and stock solution preparation. The compound exhibits a low melting point, often existing as a semi-solid or supercooled liquid at ambient laboratory temperatures.

Key Physical Data

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Property	Value	Operational Implication
Physical State	Solid / Semi-solid	Melting Point: 27–30 °C.[1] Material may melt during weighing if the balance is warm.
Boiling Point	182 °C	Thermally stable for standard LC-MS source temperatures.
Density	1.175 g/cm³	Denser than water; sinks if undissolved.
LogP (Octanol/Water)	~1.59	Moderately lipophilic; requires organic solvent for stock preparation.
pKa	~0.18 (Base)	Extremely weak base; essentially neutral at physiological pH.
Storage	2–8 °C	Keep refrigerated to maintain solid state and reduce volatility.

The "Isotope Effect" on Solubility

While isotopic substitution significantly alters mass, it has a negligible effect on the electronic structure and intermolecular forces (Van der Waals, hydrogen bonding). Therefore, the solubility profile of **Benz-13C6-oxazole** is functionally identical to unlabeled benzoxazole. Researchers can rely on solubility data for the parent compound when designing extraction protocols.

Solubility & Stock Solution Protocol

Due to its lipophilicity (LogP ~1.6) and low melting point, water is a poor solvent for stock preparation. Dimethyl Sulfoxide (DMSO) or Methanol (MeOH) are the required solvents for primary stocks.

Protocol: Preparation of 10 mM Master Stock

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Objective: Create a stable, accurate master stock solution for long-term storage.

- Thermal Equilibration: Remove the vial from 2–8 °C storage.
  - Critical Step: If the material is solid, allow it to reach room temperature (20–25 °C). If the lab is warm (>27 °C), the material may liquefy. It is often more accurate to handle this compound as a liquid. Briefly warm the vial to 35 °C to fully melt, then pipette by weight (using density 1.175 g/mL) or weigh directly into a tared volumetric flask.
- Solvent Selection:
  - Preferred: Anhydrous DMSO (High solubility, low volatility, stable at -20 °C).
  - Alternative: Methanol (Good solubility, but higher volatility requires tighter sealing).
- Dissolution:
  - Weigh ~12.5 mg of **Benz-13C6-oxazole** into a 10 mL volumetric flask.
  - Add 5 mL DMSO. Vortex for 30 seconds. The compound dissolves rapidly.
  - Dilute to volume with DMSO.
- Verification:
  - Final Concentration: ~1.25 mg/mL (~10 mM).
  - Aliquot into amber glass vials (avoid plastic if possible to prevent sorption) and store at -20 °C.

Solubility Compatibility Table

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Solvent	Solubility Rating	Max Conc. (Approx)	Usage Note
Water	Poor	< 12 mg/L	Do not use for stock.
DMSO	Excellent	> 50 mg/mL	Ideal for Master Stock.
Methanol	Good	> 20 mg/mL	Good for working dilutions.
Acetonitrile	Good	> 20 mg/mL	Compatible with LC mobile phases.

Application: Internal Standard in LC-MS/MS

Benz-13C6-oxazole is used to normalize data against matrix effects (ion suppression/enhancement) and recovery losses during sample preparation.

Mechanism of Action

Because **Benz-13C6-oxazole** co-elutes with the analyte (Benzoxazole) but is differentiated by mass, it experiences the exact same ionization environment at the electrospray source.

- Analyte Channel: Monitors m/z 120.0 → Fragment (e.g., 65.0)
- IS Channel: Monitors m/z 126.0 → Fragment (e.g., 71.0)

Experimental Workflow

The following diagram illustrates the standard operating procedure for integrating **Benz-13C6-oxazole** into a bioanalytical workflow.

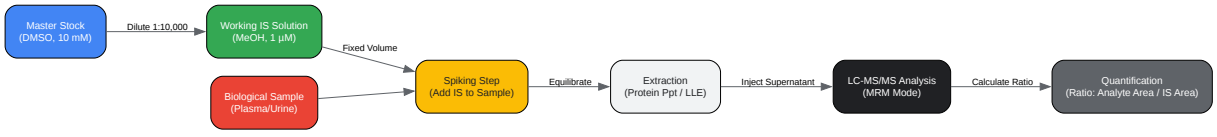

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Figure 1: Workflow for utilizing **Benz-13C6-oxazole** as an internal standard in quantitative bioanalysis.

Mass Spectrometry Parameters (Guideline)

- Ionization: ESI Positive Mode (

).
- Precursor Ion:m/z 126.1 (Labeled) vs. 120.1 (Unlabeled).
- Collision Energy: Optimize for specific fragments. Common neutral loss of CO (28 Da) or HCN (27 Da) is typical for oxazoles.

References

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